

Application Notes and Protocols: Utilizing Ro 20-1724 in cAMP Assays

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Compound of Interest

Compound Name: Cgp 8065

Cat. No.: B1668543

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Introduction

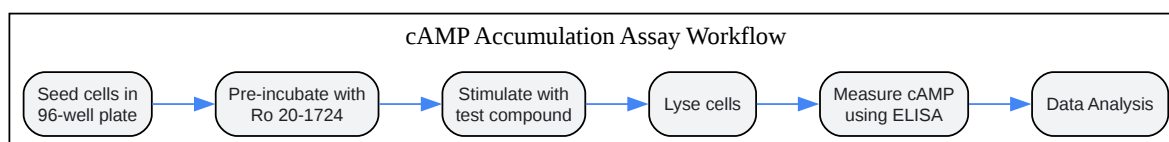
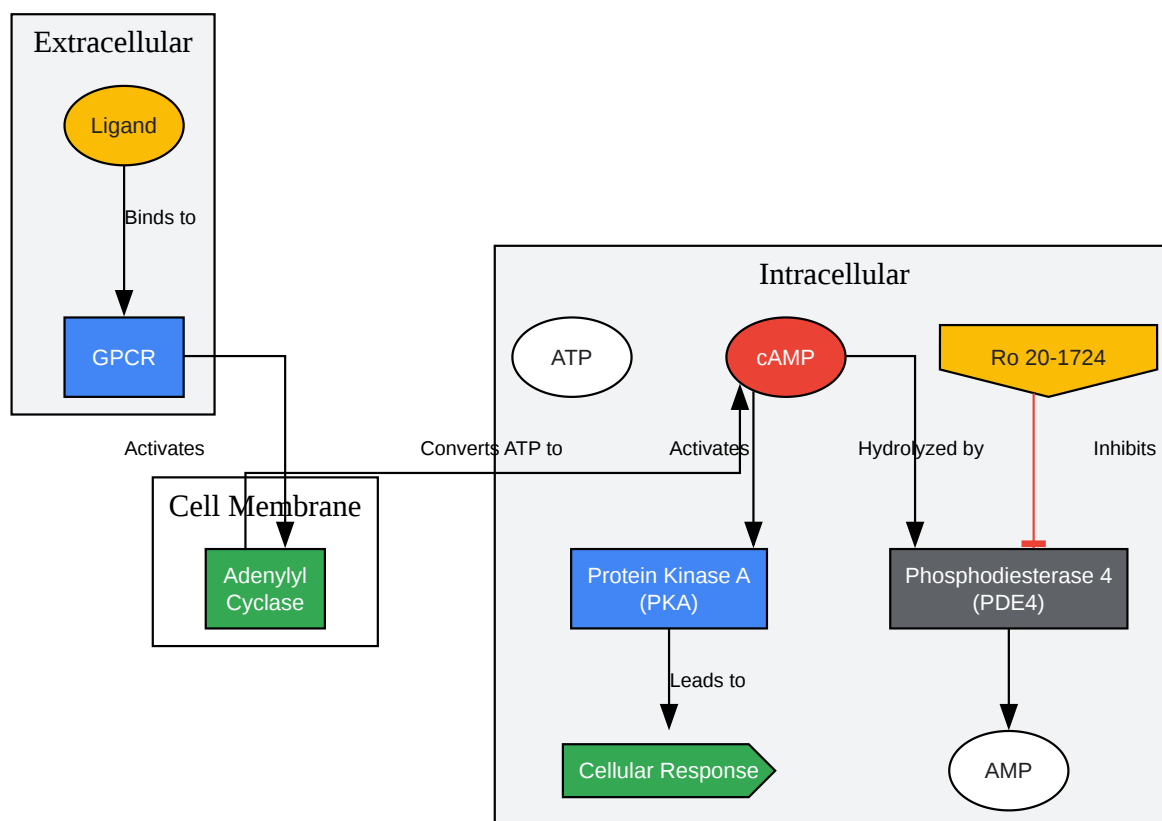
Cyclic adenosine monophosphate (cAMP) is a ubiquitous second messenger crucial in mediating a wide array of physiological processes, including signal transduction, gene expression, and metabolism. The intracellular concentration of cAMP is meticulously regulated by the balance between its synthesis by adenylyl cyclase (AC) and its degradation by phosphodiesterases (PDEs). The PDE4 enzyme family, specific for cAMP, plays a pivotal role in this regulation, making it a significant target for therapeutic intervention in various diseases, including inflammatory conditions and neurological disorders.

Ro 20-1724 is a cell-permeable and selective inhibitor of phosphodiesterase 4 (PDE4).[1] By inhibiting PDE4, Ro 20-1724 prevents the breakdown of cAMP, leading to its intracellular accumulation.[2] This property makes Ro 20-1724 an invaluable tool in studying cAMP-mediated signaling pathways and for screening compounds that modulate adenylyl cyclase activity or G-protein coupled receptors (GPCRs) that couple to AC. These application notes provide detailed protocols and quantitative data for the effective use of Ro 20-1724 in various cAMP assay formats.

Mechanism of Action

Ro 20-1724 exerts its effects by specifically inhibiting the catalytic activity of PDE4 isoforms. This inhibition leads to a reduction in the hydrolysis of cAMP to AMP, thereby increasing the

intracellular concentration of cAMP and enhancing the activation of downstream effectors such as Protein Kinase A (PKA).



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References

- 1. Ro 20-1724 | Phosphodiesterases | Tocris Bioscience [tocris.com]
- 2. scbt.com [scbt.com]
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